

Benzyl 3-methylpiperazine-1-carboxylate: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzyl 3-methylpiperazine-1-carboxylate**

Cat. No.: **B1336696**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Benzyl 3-methylpiperazine-1-carboxylate** (CAS No: 84477-85-0). The information is compiled from available Safety Data Sheets (SDS) to ensure safe laboratory practices.

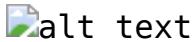
Hazard Identification and Classification

Benzyl 3-methylpiperazine-1-carboxylate is classified as a hazardous substance. The following table summarizes its GHS classification.[\[1\]](#)

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[\[1\]](#)

Pictogram:



Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C13H18N2O2
Molecular Weight	234.2942 g/mol [1]
CAS Number	84477-85-0 [1]

Exposure Controls and Personal Protection

Strict adherence to the following exposure control measures and use of personal protective equipment (PPE) is mandatory to ensure personnel safety.

Engineering Controls

- Work should be conducted in a well-ventilated area.[\[2\]](#)
- Use of a chemical fume hood is recommended, especially when handling the substance as a dust or aerosol.[\[1\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)
- Ensure safety showers and eye wash stations are readily accessible.[\[3\]](#)

Personal Protective Equipment (PPE)

The following table outlines the required personal protective equipment.

Protection Type	Specification	Reference
Eye/Face Protection	<p>Safety glasses with side-shields or a face shield. Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).</p>	[1]
Skin Protection	<p>Chemical-resistant gloves (inspect prior to use). A complete suit protecting against chemicals is recommended. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.</p>	[1]
Respiratory Protection	<p>For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.</p>	[1]

Hygiene Measures

- Handle in accordance with good industrial hygiene and safety practices.[1]
- Wash hands before breaks and at the end of the workday.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Avoid formation of dust and aerosols.[1]

Handling and Storage

Precautions for Safe Handling

- Avoid contact with skin and eyes.[1]

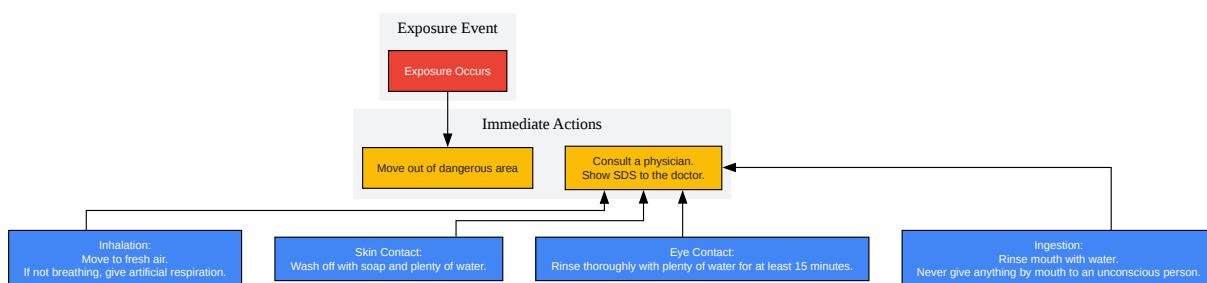
- Avoid the formation of dust and aerosols.[1]
- Provide appropriate exhaust ventilation where dust is formed.[1]
- Follow normal measures for preventive fire protection.[1]

Conditions for Safe Storage

- Store in a cool place.
- Keep container tightly closed in a dry and well-ventilated place.[3]
- Recommended storage temperature is 2-8°C.[1]
- The substance is light-sensitive and should be stored under an inert atmosphere.[1]

First Aid Measures

The following workflow outlines the immediate actions to be taken in case of exposure.



[Click to download full resolution via product page](#)

First Aid Response Workflow

General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet for the product.[\[1\]](#)

- If Inhaled: Move the person into fresh air. If breathing is difficult, give artificial respiration and consult a physician.[\[1\]](#)
- In Case of Skin Contact: Wash the affected area with soap and plenty of water.[\[1\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[\[1\]](#)

Firefighting Measures

Suitable Extinguishing Media

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)

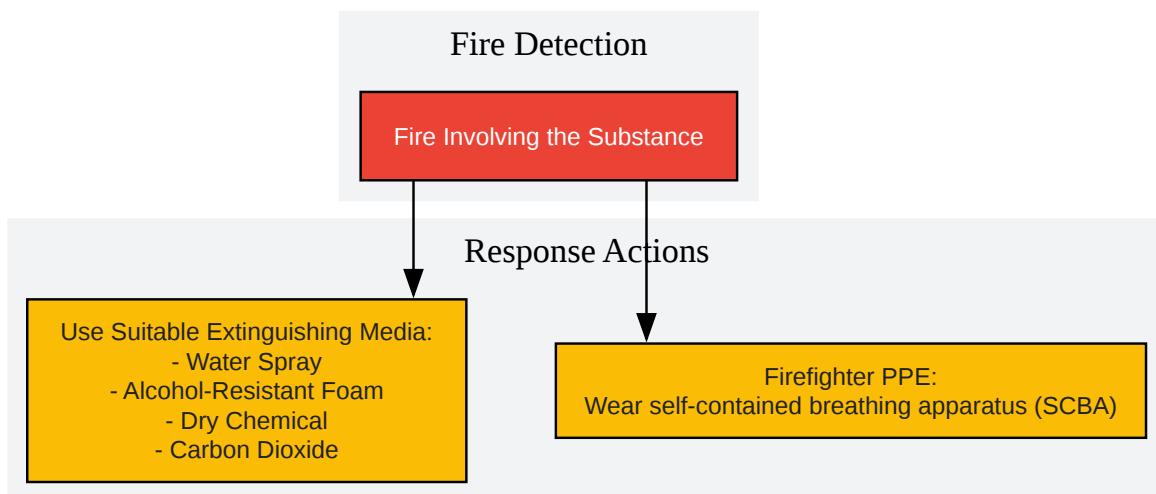
Specific Hazards Arising from the Chemical

- No data available.

Advice for Firefighters

- Wear a self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

The following diagram illustrates the logical steps for responding to a fire involving this substance.



[Click to download full resolution via product page](#)

Fire Emergency Response Plan

Accidental Release Measures

Personal Precautions, Protective Equipment, and Emergency Procedures

- Use personal protective equipment.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)
- Avoid breathing vapors, mist, or gas.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Evacuate personnel to safe areas.[\[1\]](#)
- Avoid breathing dust.[\[1\]](#)

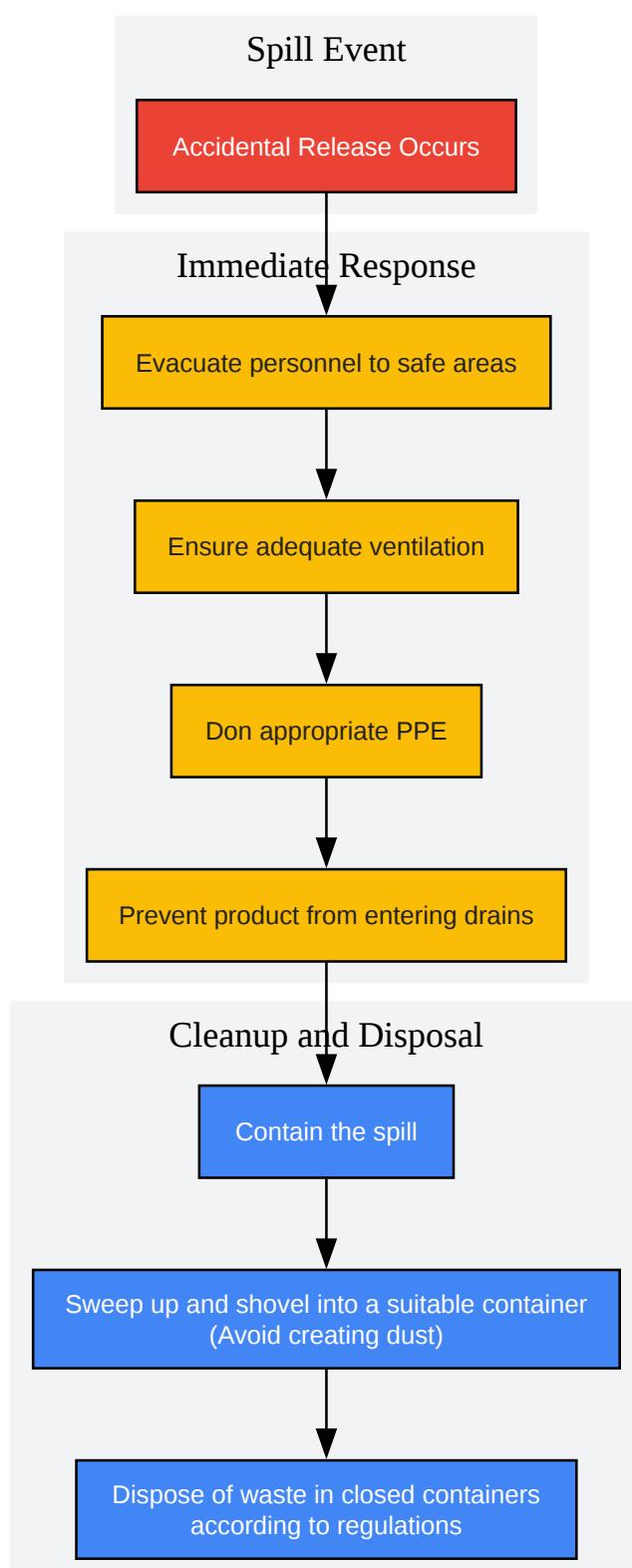
Environmental Precautions

- Do not let the product enter drains.[\[1\]](#)

Methods and Materials for Containment and Cleaning Up

- Pick up and arrange disposal without creating dust.[[1](#)]
- Sweep up and shovel the material.[[1](#)]
- Keep in suitable, closed containers for disposal.[[1](#)]

The workflow for handling a spill is outlined below.



[Click to download full resolution via product page](#)

Spill Handling and Cleanup Workflow

Toxicological Information

Detailed toxicological data for **Benzyl 3-methylpiperazine-1-carboxylate** is limited.

- Acute Toxicity: Harmful if swallowed (Oral, Category 4).[1] No data is available for dermal or inhalation toxicity.[4]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.[2]
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.[1]
- Specific Target Organ Toxicity - Repeated Exposure: No data available.
- Aspiration Hazard: No data available.

Disposal Considerations

Dispose of this material in accordance with all applicable local, state, and federal regulations.

Contact a licensed professional waste disposal service to dispose of this material.

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a thorough review of the complete Safety Data Sheet (SDS) and a comprehensive risk assessment before use. Always prioritize safety in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. angenechemical.com [angenechemical.com]
- 2. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 612493-87-5 Name: [xixisys.com]
- 3. chemscene.com [chemscene.com]
- 4. keyorganics.net [keyorganics.net]
- To cite this document: BenchChem. [Benzyl 3-methylpiperazine-1-carboxylate: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1336696#benzyl-3-methylpiperazine-1-carboxylate-safety-and-handling-precautions\]](https://www.benchchem.com/product/b1336696#benzyl-3-methylpiperazine-1-carboxylate-safety-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com